

In-Depth Technical Guide: Physicochemical Properties of Z-Hyp-OMe

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Compound of Interest

Compound Name: **Z-Hyp-OMe**

Cat. No.: **B554447**

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This guide provides a detailed overview of the core physicochemical properties of **Z-Hyp-OMe** (N-Benzylloxycarbonyl-4-trans-hydroxy-L-proline methyl ester), a key reagent in biochemical and pharmaceutical research. The information is tailored for researchers, scientists, and professionals engaged in drug development and peptide synthesis.

Core Molecular Data

The fundamental molecular characteristics of **Z-Hyp-OMe** are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C ₁₄ H ₁₇ NO ₅	[1][2][3][4]
Molecular Weight	279.29 g/mol	[1][2][4]
CAS Number	64187-48-0	[1][3]

Experimental Protocols

The determination of the molecular weight and formula of **Z-Hyp-OMe** is typically achieved through standard analytical chemistry techniques.

1. Mass Spectrometry for Molecular Weight Determination:

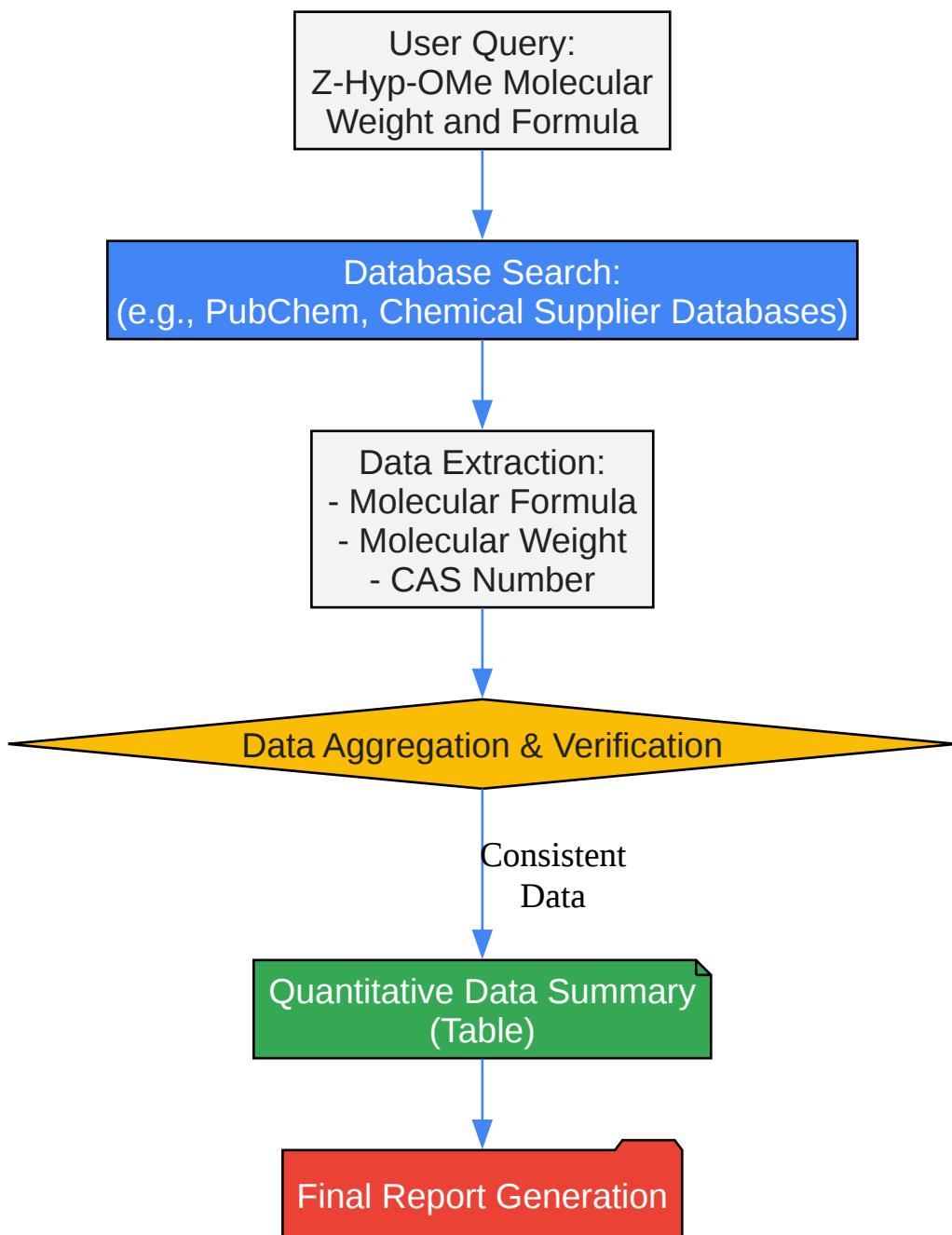
- Methodology: High-resolution mass spectrometry (HRMS), often coupled with liquid chromatography (LC-MS), is the primary method for accurately determining the molecular weight.
- Sample Preparation: A dilute solution of **Z-Hyp-OMe** is prepared in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: An electrospray ionization (ESI) source is commonly used to generate ions of the analyte. The mass analyzer (e.g., Time-of-Flight or Orbitrap) then separates the ions based on their mass-to-charge ratio (m/z).
- Data Analysis: The resulting mass spectrum will show a prominent peak corresponding to the protonated molecule $[M+H]^+$. The precise mass of this ion is used to calculate the monoisotopic molecular weight of the neutral molecule with high accuracy.

2. Elemental Analysis for Molecular Formula Confirmation:

- Methodology: Combustion analysis is employed to determine the percentage composition of carbon (C), hydrogen (H), and nitrogen (N).
- Instrumentation: A CHN analyzer combusts a small, precisely weighed sample of **Z-Hyp-OMe** in a stream of pure oxygen. The resulting combustion gases (CO_2 , H_2O , and N_2) are separated and quantified by detectors.
- Data Analysis: The percentage composition of each element is used to derive the empirical formula. This, in combination with the accurate molecular weight from mass spectrometry, confirms the definitive molecular formula.

Workflow and Data Representation

The logical flow for identifying and presenting the core molecular data of a chemical compound like **Z-Hyp-OMe** is illustrated below.



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Caption: Workflow for obtaining and presenting **Z-Hyp-OMe** molecular data.

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